

# Pyridinium Dichromate (PDC): A Comprehensive Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Pyridinium dichromate*

Cat. No.: *B156615*

[Get Quote](#)

CAS Number: 20039-37-6

This technical guide provides an in-depth overview of **pyridinium dichromate** (PDC), a versatile and selective oxidizing agent widely employed in organic synthesis. Tailored for researchers, scientists, and drug development professionals, this document details the compound's properties, synthesis, applications, and experimental protocols, with a focus on its role in the controlled oxidation of alcohols.

## Core Properties and Data

**Pyridinium dichromate** is an orange-yellow crystalline solid that is valued for its mild and selective oxidizing capabilities.<sup>[1]</sup> It is less acidic than the related pyridinium chlorochromate (PCC), making it more suitable for reactions involving acid-sensitive substrates.<sup>[2][3]</sup> Key quantitative data for PDC are summarized in the table below.

Property	Value	References
CAS Number	20039-37-6	[4]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> Cr <sub>2</sub> N <sub>2</sub> O <sub>7</sub>	[5]
Molecular Weight	376.20 g/mol	[4]
Appearance	Orange to brownish-red crystalline powder	
Melting Point	152-153 °C	[1]
Solubility	Soluble in water, dimethylformamide (DMF), and dimethyl sulfoxide (DMSO). Sparingly soluble in dichloromethane, chloroform, and acetone.	[2][5][6]

## Synthesis of Pyridinium Dichromate

PDC can be synthesized by the reaction of chromium trioxide (CrO<sub>3</sub>) with pyridine in an aqueous solution. A common method involves the slow addition of a concentrated aqueous solution of chromium trioxide to pyridine, often cooled with an ice bath to manage the exothermic reaction.[5] The resulting orange precipitate is then filtered, washed with a suitable solvent like acetone, and dried to yield **pyridinium dichromate**.[5]

## Applications in Organic Synthesis

The primary application of PDC in organic synthesis is the oxidation of primary and secondary alcohols to aldehydes and ketones, respectively.[1][5] Its selectivity and mild reaction conditions make it a valuable reagent in multi-step syntheses, particularly in the development of complex molecules and pharmaceutical intermediates.[1][7]

## Selective Oxidation of Alcohols

A key advantage of PDC is its ability to oxidize primary alcohols to aldehydes with minimal over-oxidation to carboxylic acids, especially when used in anhydrous dichloromethane.[2][7]

The choice of solvent can influence the reaction outcome; in dimethylformamide (DMF), primary alcohols can be further oxidized to carboxylic acids.<sup>[2]</sup> Secondary alcohols are reliably oxidized to ketones.<sup>[2]</sup>

## Experimental Protocol: Oxidation of a Primary Alcohol to an Aldehyde

This protocol provides a general procedure for the oxidation of a primary alcohol to its corresponding aldehyde using **pyridinium dichromate** in dichloromethane.

Materials:

- Primary alcohol
- **Pyridinium dichromate** (PDC)
- Anhydrous dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Celite® or molecular sieves
- Sodium bicarbonate ( $\text{NaHCO}_3$ ) solution (saturated)
- Brine (saturated  $\text{NaCl}$  solution)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ) or magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask
- Magnetic stirrer and stir bar
- Inert atmosphere setup (e.g., nitrogen or argon)
- Filtration apparatus (e.g., Büchner funnel or sintered glass funnel)
- Separatory funnel
- Rotary evaporator

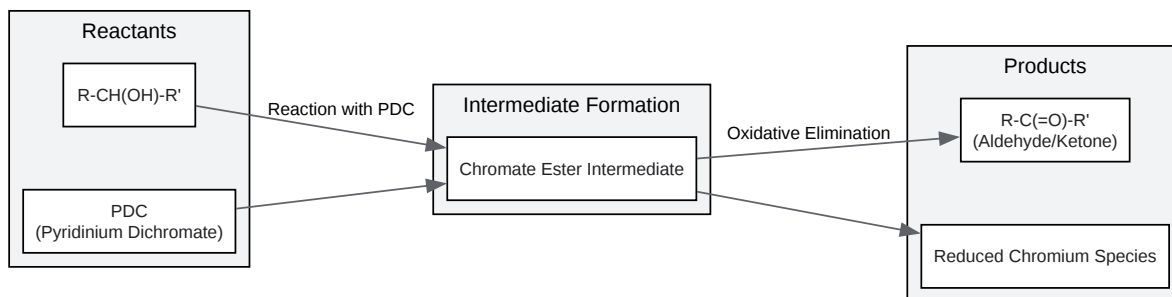
#### Procedure:

- **Reaction Setup:** To a dry round-bottom flask under an inert atmosphere, add the primary alcohol and anhydrous dichloromethane. To this solution, add Celite® or powdered molecular sieves. This helps to prevent the formation of a tar-like residue that can trap the product.<sup>[8][9]</sup>
- **Addition of PDC:** While stirring, add **pyridinium dichromate** (typically 1.5 to 2 equivalents) portion-wise to the reaction mixture. The reaction is usually carried out at room temperature.
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) by observing the disappearance of the starting alcohol.
- **Workup:** Upon completion, the reaction mixture is diluted with dichloromethane and filtered through a pad of Celite® to remove the chromium salts and other solid byproducts.
- **Extraction and Washing:** The filtrate is transferred to a separatory funnel and washed successively with saturated sodium bicarbonate solution, water, and brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield the crude aldehyde.
- **Purification:** The crude product can be further purified by column chromatography on silica gel if necessary.

## Reaction Mechanism and Visualization

The oxidation of an alcohol by **pyridinium dichromate** is believed to proceed through the formation of a chromate ester intermediate. This is followed by the rate-determining step, which involves the abstraction of a proton from the carbon bearing the hydroxyl group, leading to the formation of the carbonyl compound and a reduced chromium species.

Below is a DOT language script for a Graphviz diagram illustrating the generalized mechanism of alcohol oxidation by PDC.



[Click to download full resolution via product page](#)

*Caption: Generalized mechanism of alcohol oxidation by PDC.*

## Safety and Handling

**Pyridinium dichromate** is a chromium(VI) compound and should be handled with appropriate safety precautions. Chromium(VI) compounds are toxic and potential carcinogens.[5] It is essential to use personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, and to work in a well-ventilated fume hood. As a strong oxidizing agent, PDC can promote fires and may be explosive in contact with certain organic materials.[10] Proper disposal of chromium waste is also critical due to its environmental toxicity.[5][10]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbino.com [nbino.com]
- 2. adichemistry.com [adichemistry.com]
- 3. Pyridinium Dichromate (PDC) [organic-chemistry.org]

- 4. Cornforth reagent | C<sub>10</sub>H<sub>12</sub>Cr<sub>2</sub>N<sub>2</sub>O<sub>7</sub> | CID 2724130 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Cornforth reagent - Wikipedia [en.wikipedia.org]
- 6. thieme-connect.com [thieme-connect.com]
- 7. nbinno.com [nbinno.com]
- 8. organic-synthesis.com [organic-synthesis.com]
- 9. PCC/PDC Oxidation | Chem-Station Int. Ed. [en.chem-station.com]
- 10. PDC Pyridium Dichromate Oxidations – Cornforth Reagent - Wordpress [reagents.acsgcipr.org]
- To cite this document: BenchChem. [Pyridinium Dichromate (PDC): A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156615#pyridinium-dichromate-cas-number]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)